

Protocol for Preparing 50 mg/mL Gentamicin Sulfate Stock Solution

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Compound of Interest

Compound Name: Gentamicin, sulfate (salt)

Cat. No.: B10762555

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Gentamicin is a broad-spectrum aminoglycoside antibiotic that inhibits protein synthesis in a wide variety of Gram-positive and Gram-negative bacteria. It is widely used in cell culture to prevent microbial contamination and in various research applications to study antibiotic resistance and bacterial pathogenesis. This document provides a detailed protocol for the preparation of a 50 mg/mL stock solution of Gentamicin sulfate, ensuring accurate concentration and sterility for reliable experimental outcomes.

Quantitative Data Summary

A summary of the key quantitative data for Gentamicin sulfate is presented in Table 1. This information is crucial for accurate preparation and handling of the stock solution.

Table 1: Quantitative Data for Gentamicin Sulfate

Parameter	Value	Reference
Molecular Formula	C ₂₁ H ₄₃ N ₅ O ₇ • H ₂ SO ₄ (Major Component C1)	[1]
Molecular Weight	~575.67 g/mol (for C1 sulfate)	[1]
Appearance	White to off-white powder	[2][3]
Solubility in Water	≥ 50 mg/mL	[4][5][6]
Potency	≥ 590 µg gentamicin base per mg of powder	[2][3][5][7]
pH of 4% solution	3.5 - 5.5	[4]
Powder Storage	2-8°C, desiccated	[5][8]
Stock Solution Storage	-20°C for long-term storage	[6][9]
Stock Solution Stability	Stable for several months at -20°C. Stable for up to 30 days at 4°C and 7 days at 23°C.[10]	[10]

Note: Gentamicin is a mixture of related components (C1, C1a, C2), so the molecular weight can be represented as an average.[5][11] The potency value is critical for calculating the precise amount of powder needed.

Experimental Protocol

This protocol details the step-by-step methodology for preparing a sterile 50 mg/mL stock solution of Gentamicin sulfate.

Materials and Equipment

- Gentamicin sulfate powder (Potency: ≥ 590 µg/mg)
- Nuclease-free sterile water (e.g., Milli-Q or equivalent)
- Sterile conical tubes (15 mL or 50 mL)

- Calibrated analytical balance
- Sterile serological pipettes
- Vortex mixer
- Sterile syringe filters (0.22 µm pore size)
- Sterile syringes
- Sterile, nuclease-free microcentrifuge tubes or cryovials for aliquoting
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of 10 mL of 50 mg/mL Gentamicin Sulfate Stock Solution

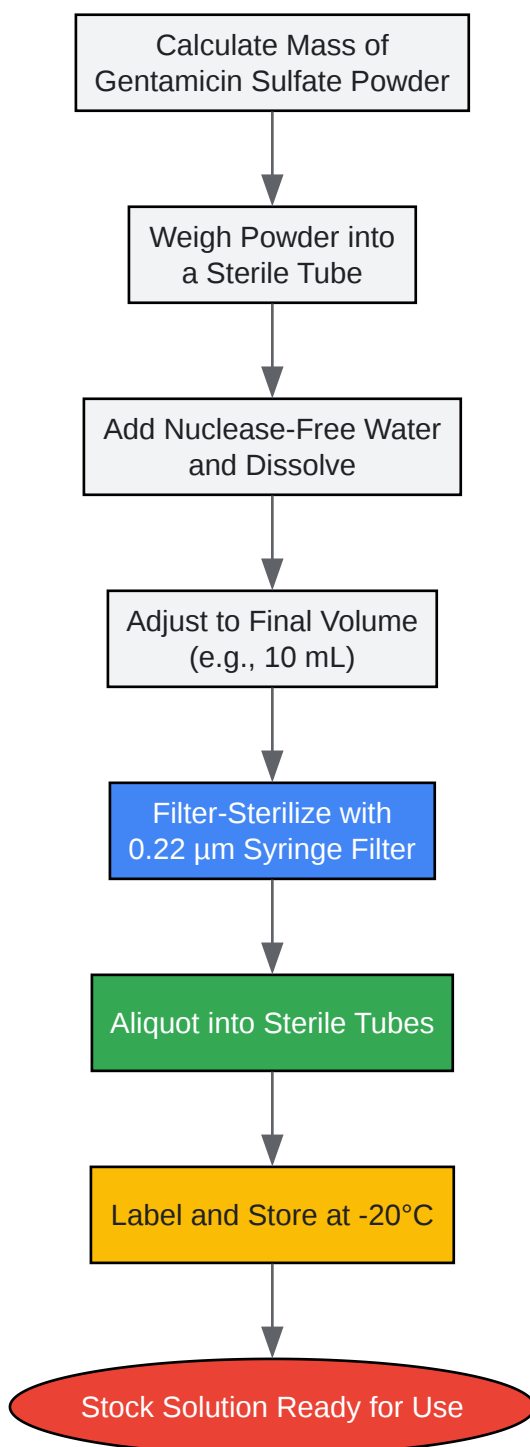
- Calculate the required mass of Gentamicin sulfate powder:
 - The desired concentration is 50 mg/mL of active gentamicin.
 - The powder is Gentamicin sulfate, and its potency must be taken into account.
 - Using a typical potency of 590 µg/mg (or 0.59 mg active gentamicin per mg of powder), the calculation is as follows:
 - $(\text{Desired Concentration}) / (\text{Potency}) = \text{Mass of powder per mL}$
 - $(50 \text{ mg/mL}) / (0.59 \text{ mg/mg}) = 84.75 \text{ mg of Gentamicin sulfate powder per mL.}$
 - For a final volume of 10 mL, the total mass of powder required is:
 - $84.75 \text{ mg/mL} * 10 \text{ mL} = 847.5 \text{ mg.}$
- Weighing the Gentamicin Sulfate:
 - Tare a sterile conical tube on a calibrated analytical balance.

- Carefully weigh 847.5 mg of Gentamicin sulfate powder and transfer it into the conical tube.
- Dissolving the Powder:
 - Add approximately 8 mL of nuclease-free sterile water to the conical tube containing the powder.
 - Cap the tube securely and vortex until the powder is completely dissolved. Gentamicin sulfate dissolves readily in water.[\[4\]](#)
- Adjusting the Final Volume:
 - Once the powder is fully dissolved, add nuclease-free sterile water to bring the total volume to 10 mL.
 - Invert the tube several times to ensure the solution is homogeneous.
- Sterilization:
 - Draw the Gentamicin sulfate solution into a sterile syringe.
 - Attach a sterile 0.22 μm syringe filter to the syringe.
 - Filter-sterilize the solution into a new sterile conical tube. This step is crucial for removing any potential bacterial contamination.[\[4\]](#)[\[5\]](#)
- Aliquoting and Storage:
 - Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 1 mL) in sterile, nuclease-free microcentrifuge tubes or cryovials.
 - Label each aliquot clearly with the name of the solution ("Gentamicin Stock"), concentration (50 mg/mL), and the date of preparation.
 - Store the aliquots at -20°C for long-term use.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the preparation of the Gentamicin sulfate stock solution.



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Caption: Workflow for Gentamicin Sulfate Stock Solution Preparation.

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